A Comprehensive Technical Guide to Ethyl 3-Acetoxyhexanoate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*Ethyl 3-acetoxyhexanoate*
CAS No.:	*21188-61-4*
Cat. No.:	*B1585382*

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Authored for: Researchers, Scientists, and Drug Development Professionals From the Desk of: A Senior Application Scientist

Foreword

In the intricate field of synthetic chemistry and drug discovery, mastery over functionalized intermediates is a cornerstone of innovation. Molecules like **Ethyl 3-acetoxyhexanoate**, while not household names, are pivotal scaffolds in the construction of more complex, biologically active compounds. This guide is crafted to serve as more than a mere data sheet; it is a technical deep-dive intended to provide a robust, mechanistic understanding of this versatile β-acetoxy ester. We will move beyond simple procedural descriptions to explore the causal relationships behind synthetic choices and analytical outcomes. Every protocol herein is designed as a self-validating system, grounded in authoritative chemical principles to ensure reliability and reproducibility. By synthesizing foundational knowledge with practical, field-proven insights, this document aims to empower researchers to not only apply these methods but to adapt and innovate from a position of deep understanding.

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Molecular Identity and Structural Elucidation

An unambiguous understanding of a molecule's structure is the bedrock of all subsequent scientific investigation. The nomenclature, as governed by the International Union of Pure and Applied Chemistry (IUPAC), provides a universal language for this purpose.

IUPAC Nomenclature

The formally accepted IUPAC name for the target compound is ethyl 3-acetyloxyhexanoate.[1] It is also commonly referred to as **ethyl 3-acetoxyhexanoate**.[2]

Deconstruction of the Systematic Name

The name can be systematically broken down to reveal the molecule's architecture:

- Hexanoate: This root indicates the parent structure is a six-carbon carboxylate chain. The "-oate" suffix specifically denotes an ester of a carboxylic acid.
- Ethyl: This prefix identifies the alcohol moiety from which the main ester is formed, specifically an ethyl group (-CH_2CH_3) bonded to a carboxyl oxygen.
- 3-acetoxy: This describes a substituent on the third carbon atom of the hexanoate chain. An "acetoxy" group is itself an ester, derived from acetic acid (CH_3COO-).

Key Chemical Identifiers

For precise documentation and database retrieval, the following identifiers are critical:

Identifier	Value	Source
CAS Number	21188-61-4	[1]
Molecular Formula	$C_{10}H_{18}O_4$	[1]
Molecular Weight	202.25 g/mol	[1]
Canonical SMILES	CCCC(CC(=O)OCC)OC(=O)C	[1]

Diagram 1: Annotated Molecular Structure

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Caption: Structure of **ethyl 3-acetoxyhexanoate** with key functional groups highlighted.

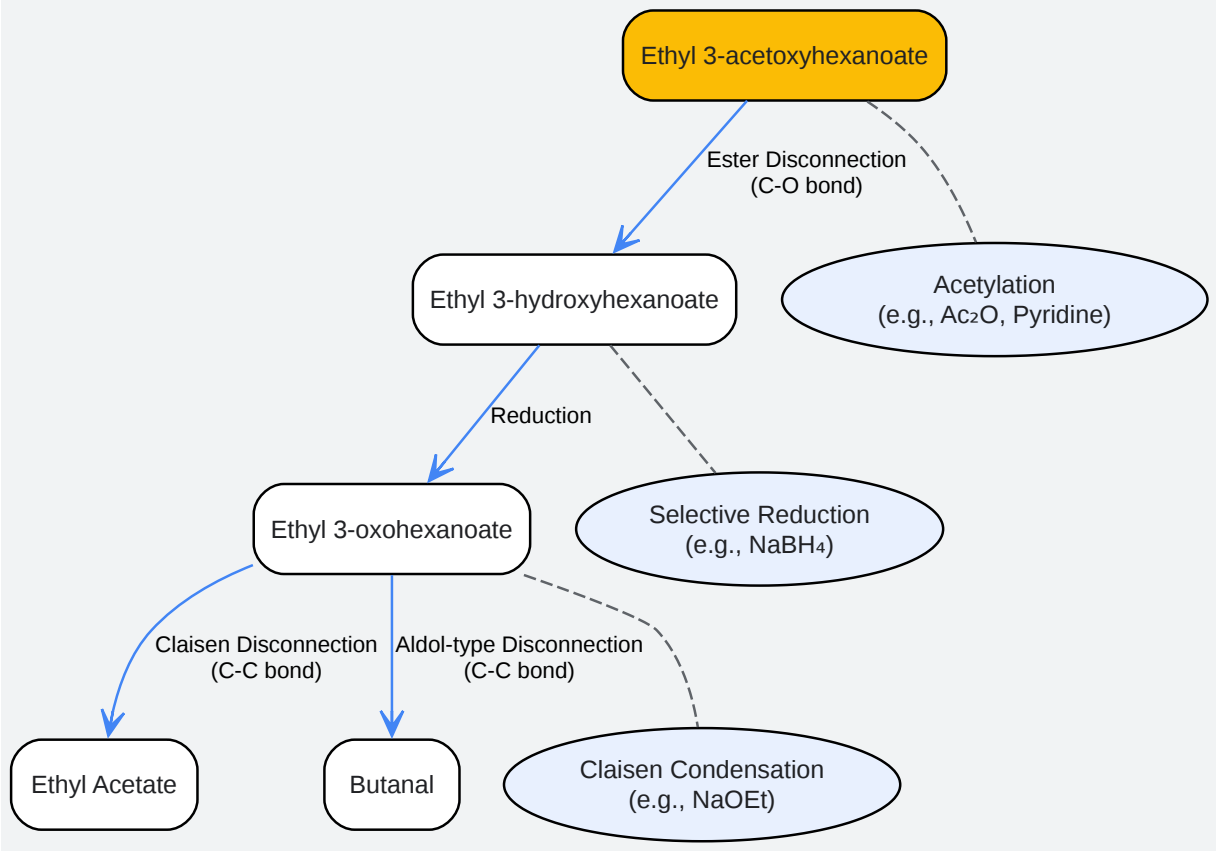
Synthesis and Purification Strategy

A robust synthesis relies on a logical pathway from readily available starting materials. The chosen route leverages two fundamental and high-yielding transformations in organic chemistry.

Retrosynthetic Analysis

The most logical disconnection is at the two ester linkages. The target molecule can be synthesized by acetylating a precursor alcohol, ethyl 3-hydroxyhexanoate. This precursor is, in turn, accessible via a selective reduction of a β-keto ester, which can be formed from an aldol-type reaction. This multi-step approach allows for purification at intermediate stages, ensuring high final purity.

Diagram 2: Retrosynthetic Pathway



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Caption: Retrosynthetic analysis showing the strategic disconnection of the target molecule.

Protocol 1: Synthesis of Ethyl 3-hydroxyhexanoate (Precursor)

This procedure is based on the Claisen condensation to form a β-keto ester, followed by a selective reduction of the ketone.

- Rationale: The Claisen condensation is a classic C-C bond-forming reaction that efficiently generates β-keto esters. Subsequent reduction with sodium borohydride ($NaBH_4$) is highly chemoselective, reducing the ketone in the presence of the less reactive ester.

- Methodology:

  - Enolate Formation: To a flame-dried, three-neck flask under an inert atmosphere (N_2 or Ar), add anhydrous ethanol followed by sodium metal (1.05 eq) in portions to generate sodium ethoxide in situ. Once all sodium has reacted, cool the solution to 0 °C. Add ethyl acetate (2.0 eq) dropwise.

  - Condensation: To the stirred solution of the enolate, add butanal (1.0 eq) dropwise, ensuring the internal temperature does not exceed 5 °C. The reaction progress should be monitored by Thin Layer Chromatography (TLC).

  - Reduction: Upon completion, dilute the reaction mixture with ethanol and cool to 0 °C. Add sodium borohydride ($NaBH_4$, 1.2 eq) portion-wise. The choice of $NaBH_4$ is critical for its selectivity for ketones over esters.[3][4]

  - Work-up & Purification: Quench the reaction by slowly adding saturated aqueous NH_4Cl solution. Extract the product into ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure. The crude ethyl 3-hydroxyhexanoate is purified by flash column chromatography (silica gel, gradient elution with hexanes/ethyl acetate).

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Protocol 2: Acetylation to **Ethyl 3-acetoxyhexanoate** (Final Product)

This is a standard esterification of a secondary alcohol.

- Rationale: The hydroxyl group of the precursor is nucleophilic and will attack an activated acetyl source. Acetic anhydride is a convenient and efficient acetylating agent. A mild base like pyridine is used both as a catalyst and to scavenge the acetic acid byproduct.
- Methodology:
  - Reaction Setup: Dissolve the purified ethyl 3-hydroxyhexanoate (1.0 eq) in anhydrous dichloromethane (DCM) in a flask under an inert atmosphere. Add pyridine (1.5 eq). Cool the solution to 0 °C in an ice bath.
  - Acetylation: Add acetic anhydride (1.2 eq) dropwise via syringe. Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring by TLC until the starting material is consumed.
  - Work-up & Purification: Dilute the mixture with DCM. Wash sequentially with 1M HCl (2x) to remove pyridine, then with saturated aqueous $NaHCO_3$ (2x) to remove excess acetic acid/anhydride, and finally with brine. Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo. The resulting crude product can be purified by vacuum distillation to yield pure **Ethyl 3-acetoxyhexanoate**.

Spectroscopic and Physical Characterization

Unambiguous characterization is essential to confirm the identity and purity of the synthesized product. The following data are predicted based on the known structure.

Physical Properties

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Property	Value	Source(s)
Appearance	Colorless to pale yellow clear liquid	[5]
Boiling Point	116 °C at 14 mmHg	
Specific Gravity	~1.009 g/mL @ 25 °C	[2]
Refractive Index	~1.422 @ 20 °C	[2]

Predicted Spectroscopic Data

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 5.15-5.05 (m, 1H, -CH(OAc)-)
  - δ 4.12 (q, J = 7.1 Hz, 2H, $-OCH_2CH_3$)
  - δ 2.50 (d, J = 6.5 Hz, 2H, $-CH_2COOEt$)
  - δ 2.03 (s, 3H, $-OC(O)CH_3$)
  - δ 1.70-1.55 (m, 2H, $-CH(OAc)CH_2-$)
  - δ 1.40-1.25 (m, 2H, $-CH_2CH_3$)
  - δ 1.24 (t, J = 7.1 Hz, 3H, $-OCH_2CH_3$)
  - δ 0.90 (t, J = 7.4 Hz, 3H, chain terminal $-CH_3$)
- ^{13}C NMR (101 MHz, $CDCl_3$):
  - δ 170.8 (-OC=O, acetate)
  - δ 170.5 (-C=O, ethyl ester)
  - δ 70.2 (-CH(OAc)-)
  - δ 60.7 ($-OCH_2CH_3$)

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- δ 41.5 (-CH_2COOEt)
- δ 34.2 (-CH(OAc)CH_2-)
- δ 21.1 (-OC(O)CH_3)
- δ 18.8 (-CH_2CH_3)
- δ 14.2 (-OCH_2CH_3)
- δ 13.9 (chain terminal -CH_3)

- FT-IR (ATR):
  - ~2960 cm^{-1} (C-H, sp^3 stretch)
  - ~1740 cm^{-1} (C=O, ester stretch, strong, two overlapping bands expected)
  - ~1240 cm^{-1} (C-O, stretch, strong)
  - ~1020 cm^{-1} (C-O, stretch, strong)

Applications and Synthetic Utility

While sometimes used in the flavor and fragrance industry for its fruity notes, the primary value of **Ethyl 3-acetoxyhexanoate** in a research context lies in its utility as a synthetic intermediate.[2][5][6]

- Chiral Building Blocks: The structure contains a stereocenter at the C3 position. If synthesized using asymmetric methods, the enantiomerically pure forms become valuable chiral synthons for building complex natural products and pharmaceuticals.
- Prodrug Development: The ester functionalities are potential handles for prodrug design. Ester prodrugs are a well-established strategy to improve the pharmacokinetic properties (e.g., lipophilicity, membrane permeability) of a parent drug molecule.[7][8] The acetoxy group could be replaced by an ester of an active pharmaceutical ingredient (API), with the entire molecule acting as a carrier.

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- Intermediate for Complex Syntheses: β-Keto esters and their derivatives are foundational building blocks in organic synthesis, serving as precursors to a wide array of more complex molecules, including those with potential antibacterial or quorum-sensing inhibition properties.[9][10] The 1,3-dioxygenated pattern is a common feature in many biologically active polyketide natural products.

Safety and Handling

Prudent laboratory practice is essential when handling any chemical substance.

- GHS Classification: May be classified as a combustible liquid.
- Personal Protective Equipment (PPE): Always wear safety glasses with side shields, a flame-retardant lab coat, and nitrile gloves.
- Handling: Work in a well-ventilated chemical fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from sources of ignition.

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